

Comprehensive Safety and Handling Guide for Dodecyltetradecanol

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Compound of Interest

Compound Name: Dodecyltetradecanol

CAS No.: 59219-70-4

Cat. No.: B041338

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Introduction and Physicochemical Rationale

Dodecyltetradecanol (2-dodecyltetradecan-1-ol, CAS 59219-70-4) is a highly hydrophobic, long-chain branched Guerbet alcohol (C₂₆H₅₄O) utilized extensively in and as a specialty synthetic intermediate[1]. Because of its high molecular weight (382.71 g/mol) and branched structure, it presents unique rheological properties—often existing as a at ambient temperatures[2].

Understanding its physical state is critical for laboratory safety: handling this chemical often requires mild thermal energy to reduce viscosity, which introduces secondary thermal hazards. Furthermore, its extreme hydrophobicity dictates specific spill-containment and disposal strategies, as aqueous cleanup methods are entirely ineffective and will actively exacerbate slip hazards.

Physicochemical Profile & Risk Assessment

Summarizing the physicochemical data into actionable safety intelligence allows us to anticipate hazards before they occur.

Property	Value / Characteristic	Safety Implication
Chemical Formula	C ₂₆ H ₅₄ O	Highly lipophilic; readily penetrates compromised skin barriers.
Molecular Weight	382.71 g/mol	High boiling point; extremely low vapor pressure at room temperature.
Flash Point	> 200°C (Estimated)	Combustible. Requires considerable preheating before ignition, but forms upon intense heating[3].
Water Solubility	Insoluble (< 0.001 g/L)	Spills cannot be diluted or washed with water; requires [3].
Viscosity/State	Viscous liquid / Waxy solid	Requires gentle heating (e.g., 40-50°C) for aliquoting, introducing thermal burn risks.

Mandatory Personal Protective Equipment (PPE) Matrix

To ensure a self-validating safety protocol, PPE selection must be grounded in the chemical's specific interaction with biological tissues and laboratory materials. Do not rely on generic lab safety rules; tailor your protection to the lipid-like nature of this compound.

- Hand Protection:
 - Requirement: Nitrile or Butyl rubber gloves (minimum 0.11 mm thickness).
 - Causality: Long-chain aliphatic alcohols can act as permeation enhancers. While **Dodecyltetradecanol** itself is only a mild irritant, it can facilitate the transport of other hazardous co-solvents through compromised glove barriers[4]. to aliphatic chains.

- Eye Protection:
 - Requirement: ANSI Z87.1-compliant chemical splash goggles.
 - Causality: Accidental splashing during the heating and transfer of viscous liquids is a primary exposure route. The alcohol causes mild to moderate [5]. Face shields are recommended if heating volumes exceed 500 mL.
- Body Protection:
 - Requirement: Flame-resistant (FR) laboratory coat and closed-toe, non-slip footwear.
 - Causality: Although the flash point is high, localized overheating during melting can generate combustible vapors. Non-slip footwear is critical because spilled **Dodecyltetradecanol** creates [3].
- Respiratory Protection:
 - Requirement: Not routinely required under ambient conditions.
 - Causality: If heating near the boiling point or generating aerosols (e.g., during sonication), use a half-mask respirator with [5].

Operational Workflow: Safe Handling and Transfer

Because **Dodecyltetradecanol** is highly viscous, researchers often need to heat the material prior to transfer. The following protocol ensures safe phase transition and accurate aliquoting.

Step-by-Step Methodology: Viscosity Reduction and Aliquoting

- Preparation: Verify that the primary container is tightly sealed. Inspect glassware for micro-fractures, as thermal stress will exacerbate flaws.
- Thermal Equilibration: Place the sealed container in a thermostatically controlled water bath set to 45°C–55°C.
 - Scientific Rationale: Avoid direct heat sources (hot plates without water/oil baths or open flames). Direct heating causes localized thermal degradation, generating or carbon

oxides[5].

- Ventilation: Transfer the warmed, liquefied **Dodecyltetradecanol** to a Class II Type A2 biological safety cabinet or a standard chemical fume hood.
- Aliquoting: Use positive displacement pipettes or pre-warmed glass serological pipettes.
 - Scientific Rationale: Standard air-displacement pipettes will suffer from severe volumetric inaccuracy due to the high viscosity and density of the liquid, leading to dripping and external contamination.
- Post-Transfer: Wipe the exterior of the primary container with a lint-free wipe dampened with isopropanol (IPA) to remove lipid residue before returning it to ambient storage.

Emergency Response and Spill Containment

Water is strictly contraindicated for **Dodecyltetradecanol** spills. Aqueous solutions will cause the hydrophobic liquid to spread, expanding the contamination zone.

Step-by-Step Methodology: Spill Cleanup

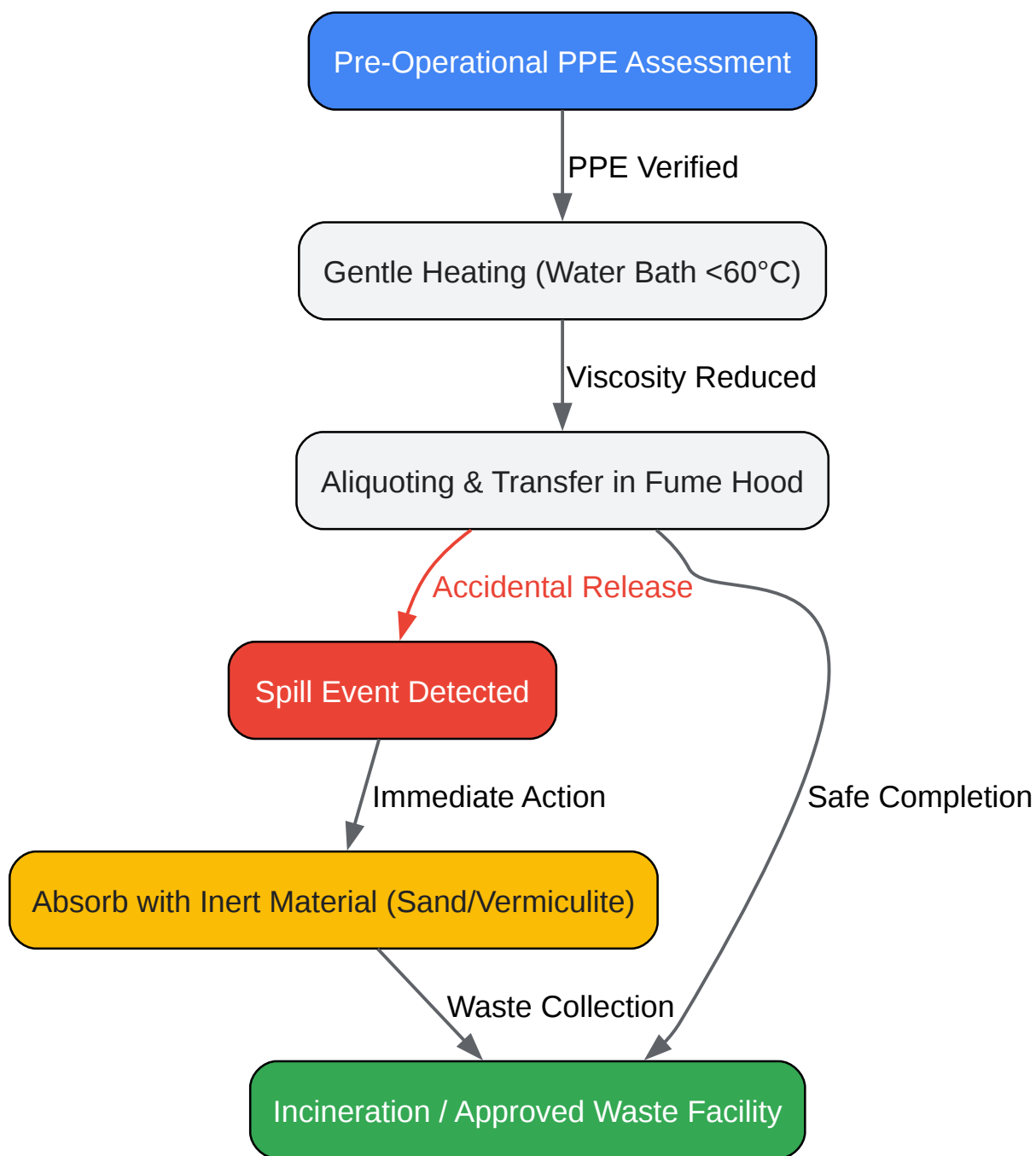
- Isolate & Evacuate: Immediately secure the area. Eliminate all if the material was heated prior to the spill[3].
- Containment: Surround the spill perimeter with an inert, hydrophobic absorbent material (e.g., diatomaceous earth, dry sand, or specialized chemical spill pads). Do not use like sawdust[5].
- Absorption: Work the absorbent from the perimeter toward the center to prevent spreading. Allow 5–10 minutes for capillary action to draw the viscous liquid into the matrix.
- Collection: Use non-sparking polypropylene scoops to transfer the saturated absorbent into a high-density polyethylene (HDPE) hazardous waste container.
- Surface Decontamination: Wash the affected surface with a concentrated laboratory detergent (surfactant) followed by an isopropanol wipe-down to remove the remaining microscopic lipid film.

Waste Management and Disposal Plans

Dodecyltetradecanol must not be discharged into municipal wastewater systems due to its environmental persistence and potential to cause mechanical blockages in plumbing.

- **Liquid Waste:** Collect in designated, clearly labeled organic waste carboys (halogen-free unless mixed with halogenated solvents).
- **Solid Waste:** Saturated PPE, wipes, and spill absorbents must be placed in sealed, labeled solid hazardous waste bags.
- **Disposal Mechanism:** Final disposal must be executed via controlled incineration at an [3]. The compound combusts to yield carbon dioxide and water, leaving no toxic inorganic ash.

Workflow Visualization



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Workflow for safe handling, transfer, and spill response for **Dodecyltetradecanol**.

References

- Title: **DODECYLTETRADECANOL** CAS 59219-70-4 Basic Information Source: LookChem URL:[[Link](#)]
- Title: **Dodecyltetradecanol** | C₂₆H₅₄O Properties and Identifiers Source: BuyersGuideChem URL:[[Link](#)]
- Title: Safety and Organoleptic Properties: Dodecyl tetradecanol Source: The Good Scents Company URL:[[Link](#)]

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